

In-Depth Technical Guide to the Thermal Decomposition of Iron(III) Bromide

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Compound of Interest

Compound Name: *iron(III)bromide*

Cat. No.: *B8816755*

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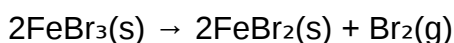
This technical guide provides a comprehensive overview of the thermal decomposition of iron(III) bromide (FeBr_3), a process of significant interest in various fields including catalysis, materials science, and chemical synthesis. This document outlines the decomposition pathway, presents key quantitative data, details experimental protocols for analysis, and provides visual representations of the core concepts.

Introduction

Iron(III) bromide is a red-brown, hygroscopic, and light-sensitive solid that is commonly utilized as a Lewis acid catalyst in organic synthesis, particularly in the halogenation of aromatic compounds. Understanding its thermal stability and decomposition characteristics is crucial for its effective application in high-temperature processes and for the safe handling and storage of the compound. The thermal decomposition of FeBr_3 involves the reduction of the iron center and the release of elemental bromine.

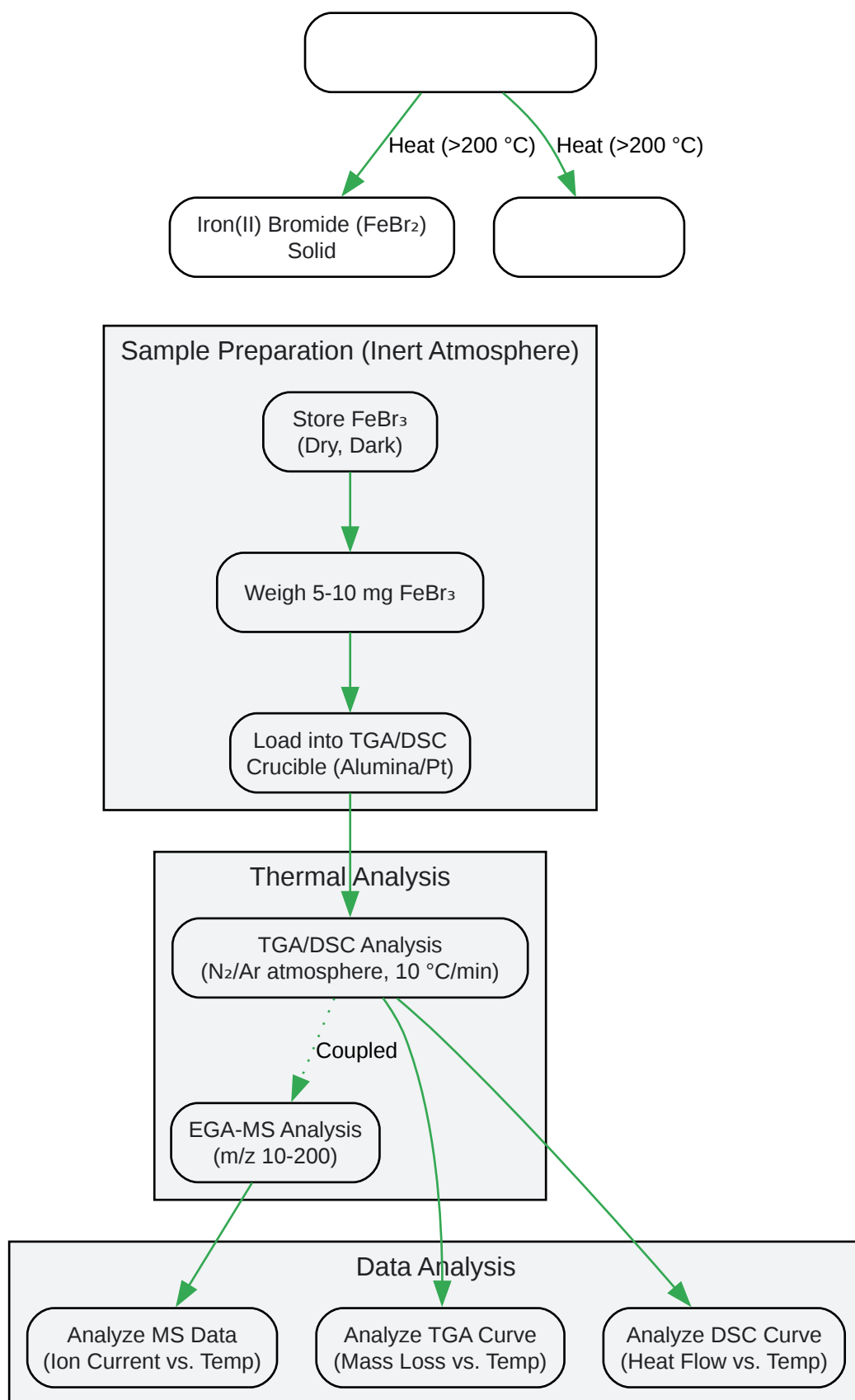
Thermal Decomposition Pathway

The thermal decomposition of iron(III) bromide primarily proceeds via the following reaction, especially at temperatures above 200 °C in an inert atmosphere:



This reaction involves the reduction of iron(III) to iron(II) with the concurrent formation of gaseous bromine. Under vacuum conditions, this decomposition can occur at a lower temperature range of 122–130 °C.^[1] Another potential decomposition pathway, leading to the formation of elemental iron and bromine, is less commonly observed under standard thermal analysis conditions.

The following diagram illustrates the primary thermal decomposition pathway of iron(III) bromide.



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